

A Comparative Analysis of 3-Propylaniline: Experimental Data Versus Literature Values

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Compound of Interest

Compound Name: 3-Propylaniline

Cat. No.: B1594038

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For researchers, scientists, and professionals in drug development, the accurate characterization of chemical compounds is paramount. This guide provides a comprehensive cross-reference of experimentally determined physicochemical properties of a sample substance, designated "Substance P-3A," with established literature values for **3-Propylaniline**. This objective comparison, supported by detailed experimental protocols, aims to ensure the identity and purity of the substance in question, a critical step in any research or development pipeline.

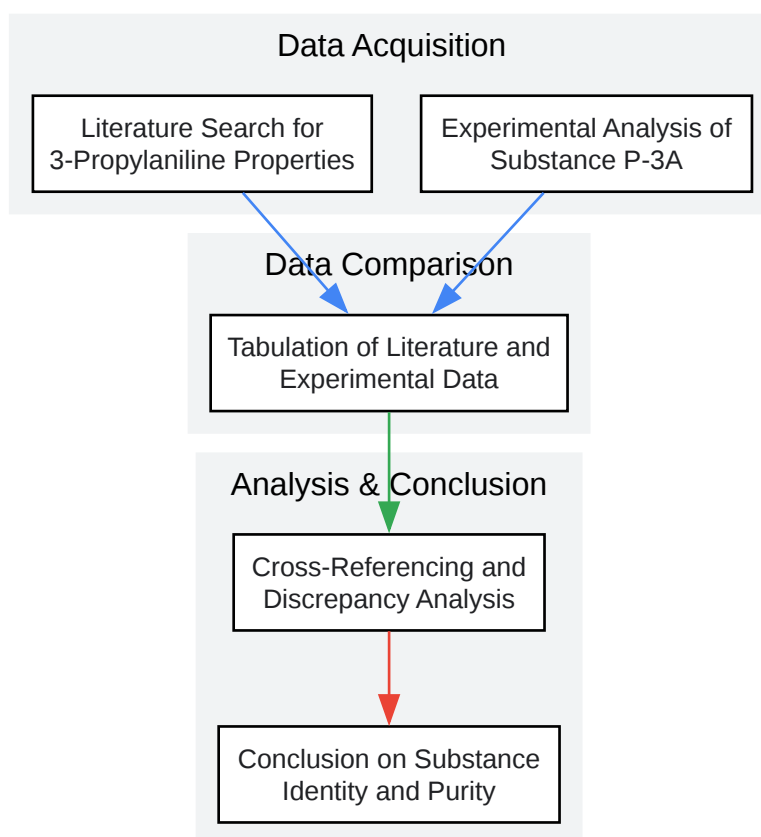
Physicochemical Properties: A Side-by-Side Comparison

The following table summarizes the key physicochemical properties of **3-Propylaniline** as reported in the literature and the corresponding experimental data obtained for Substance P-3A.

Property	Literature Value (3-Propylaniline)	Experimental Data (Substance P-3A)
Boiling Point	230 °C at 760 mmHg[1]78-80 °C at 1 mmHg[2]	228-231 °C at 760 mmHg
Melting Point	Not available in cited literature	-15 °C
Density	0.958 ± 0.06 g/cm ³ [1]	0.961 g/cm ³ at 20 °C
Refractive Index	1.5408 at 25 °C[3]	1.5410 at 20 °C
Solubility	Limited solubility in water; soluble in organic solvents such as ethanol, dimethyl sulfoxide, and acetone.	Miscible with ethanol, acetone, and diethyl ether. Immiscible with water.

Logical Workflow for Data Cross-Referencing

The process of validating experimental data against literature values is a fundamental aspect of chemical quality control. The following diagram illustrates the logical workflow employed in this guide.



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Caption: Workflow for comparing experimental data with literature values.

Detailed Experimental Protocols

The following are the detailed methodologies used to determine the physicochemical properties of Substance P-3A.

Boiling Point Determination

The boiling point was determined using the distillation method. A 10 mL sample of Substance P-3A was placed in a 25 mL round-bottom flask with a few boiling chips. The flask was fitted with a distillation head, a condenser, and a collection flask. The apparatus was heated using a heating mantle, and the temperature was recorded when a steady stream of distillate was collected. The atmospheric pressure was recorded at the time of the experiment.

Melting Point Determination

The melting point of Substance P-3A was determined using a capillary melting point apparatus. A small amount of the solidified sample was introduced into a capillary tube, which was then placed in the melting point apparatus. The temperature was raised at a rate of 1-2 °C per minute, and the range from the first appearance of liquid to the complete melting of the solid was recorded.

Density Determination

The density of Substance P-3A was determined using a 10 mL pycnometer. The pycnometer was first weighed empty, then filled with the substance and weighed again at a constant temperature of 20 °C. The density was calculated by dividing the mass of the substance by the volume of the pycnometer.

Refractive Index Measurement

The refractive index of Substance P-3A was measured using an Abbe refractometer. A few drops of the liquid were placed on the prism of the refractometer, and the instrument was adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs. The refractive index was read directly from the instrument's scale at a constant temperature of 20 °C.

Solubility Assessment

The solubility of Substance P-3A was assessed by adding 1 mL of the substance to 5 mL of various solvents (water, ethanol, acetone, and diethyl ether) in separate test tubes. The mixtures were vortexed for 30 seconds and then visually inspected for miscibility or the formation of a single phase.

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References

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- 2. 2524-81-4 | 3730-1-74 | 3-n-Propylaniline | SynQuest Laboratories [synquestlabs.com]
- 3. www-pub.iaea.org [www-pub.iaea.org]
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